

# Best practices for long-term storage of MRS2768 tetrasodium salt.

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## Compound of Interest

Compound Name: MRS2768 tetrasodium salt

Cat. No.: B11928990

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## Technical Support Center: MRS2768 Tetrasodium Salt

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for the long-term storage and handling of **MRS2768 tetrasodium salt**.

## Frequently Asked Questions (FAQs)

Q1: What is **MRS2768 tetrasodium salt** and what is its primary mechanism of action?

**MRS2768 tetrasodium salt** is a selective agonist for the P2Y2 receptor, a G protein-coupled receptor (GPCR).[1] Its activation of the P2Y2 receptor initiates various intracellular signaling pathways, playing a role in processes such as inflammation and cell migration.[1] It displays no significant affinity for human P2Y4 or P2Y6 receptors.

Q2: What is the recommended long-term storage condition for solid **MRS2768 tetrasodium salt**?

For long-term stability, solid **MRS2768 tetrasodium salt** should be stored at -80°C.[1]

Q3: How should I prepare stock solutions of **MRS2768 tetrasodium salt**?

**MRS2768 tetrasodium salt** is soluble in water. For reconstitution, use sterile, nuclease-free water. Some suppliers may provide the compound pre-dissolved in water, typically at a concentration of 10 mM.

Q4: What are the recommended storage conditions for stock solutions?

For aqueous stock solutions, it is strongly recommended to prepare them fresh for each experiment and avoid long-term storage, as their stability in aqueous media over time has not been well-documented. If short-term storage is necessary, aliquot the solution into single-use vials and store at -80°C. For solutions prepared in DMSO, they can be stored at -80°C for up to 6 months.

Q5: Can I subject **MRS2768 tetrasodium salt** solutions to multiple freeze-thaw cycles?

It is advisable to avoid multiple freeze-thaw cycles as this can lead to degradation of the compound. Prepare single-use aliquots of your stock solution to minimize this issue.

## Storage and Stability

Proper storage of **MRS2768 tetrasodium salt** is crucial to maintain its integrity and biological activity. The following table summarizes the recommended storage conditions.

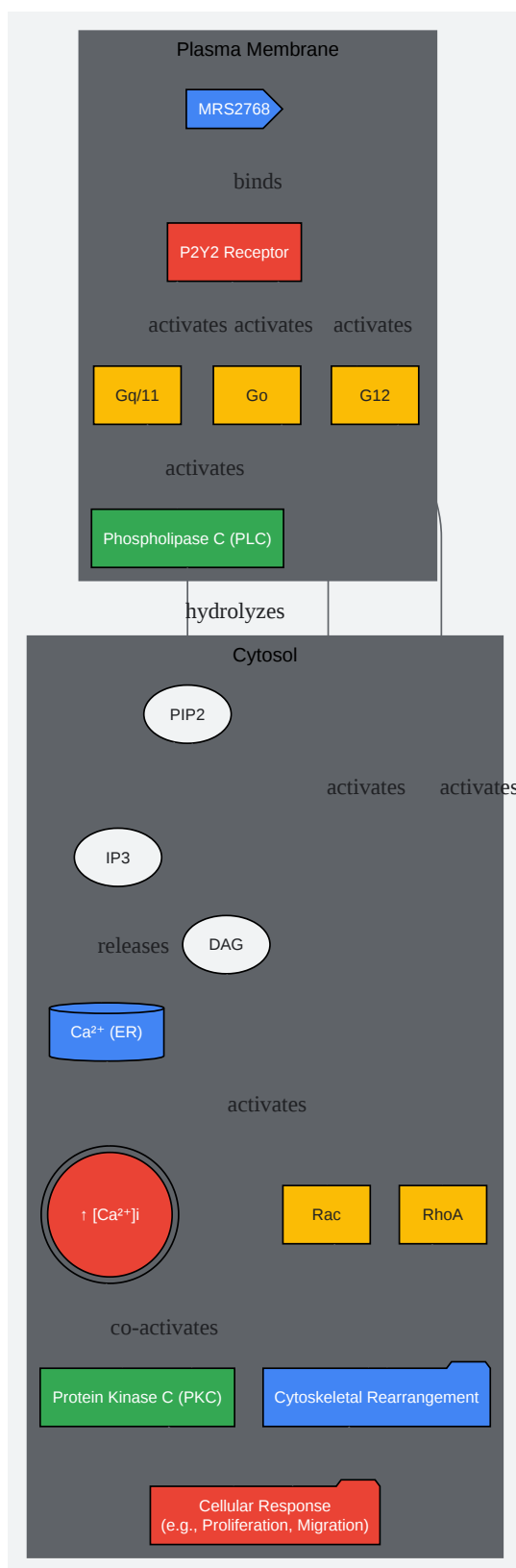
Form	Solvent	Storage Temperature	Shelf Life
Solid (Powder)	N/A	-80°C	Up to 2 years
Stock Solution	Water	-80°C	Prepare fresh; avoid long-term storage
Stock Solution	DMSO	-80°C	Up to 6 months
Stock Solution	DMSO	4°C	Up to 2 weeks

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
No or low biological activity observed	- Improper storage leading to degradation.- Inactive P2Y2 receptors in the cell line.- Incorrect final concentration.	- Ensure the compound has been stored correctly according to the guidelines.- Use a fresh vial of the compound.- Confirm the expression and functionality of P2Y2 receptors in your experimental model.- Perform a dose-response curve to determine the optimal concentration.
Inconsistent results between experiments	- Variability in solution preparation.- Multiple freeze-thaw cycles of stock solutions.- Cell passage number and confluency.	- Prepare fresh stock solutions for each experiment or use single-use aliquots.- Standardize the cell culture conditions, including passage number and seeding density.
Precipitation observed in stock solution	- Exceeded solubility limit.- Improper solvent.	- Ensure the concentration does not exceed the solubility limit in the chosen solvent.- If using an aqueous buffer, ensure the pH and salt concentration are compatible. For most applications, sterile water is the recommended solvent for initial stock preparation.

## P2Y2 Receptor Signaling Pathway

Activation of the P2Y2 receptor by MRS2768 initiates a cascade of intracellular events. The primary signaling pathway involves the coupling to Gq/11, Go, and G12 proteins, leading to the activation of Phospholipase C (PLC) and subsequent mobilization of intracellular calcium, as well as the activation of Rho GTPases, which are involved in cytoskeletal rearrangement.



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## References

- 1. bio-techne.com [bio-techne.com]
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